

solubility of Lithium 1-pentynyl- in organic solvents

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Compound Focus: Lithium, 1-pentynyl-

CAS No.: 18643-50-0

Cat. No.: S8807662

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Fundamental Properties of Lithium 1-pentynyl-

The table below summarizes the key identifying information for Lithium 1-pentynyl-, which is crucial for any experimental work [1].

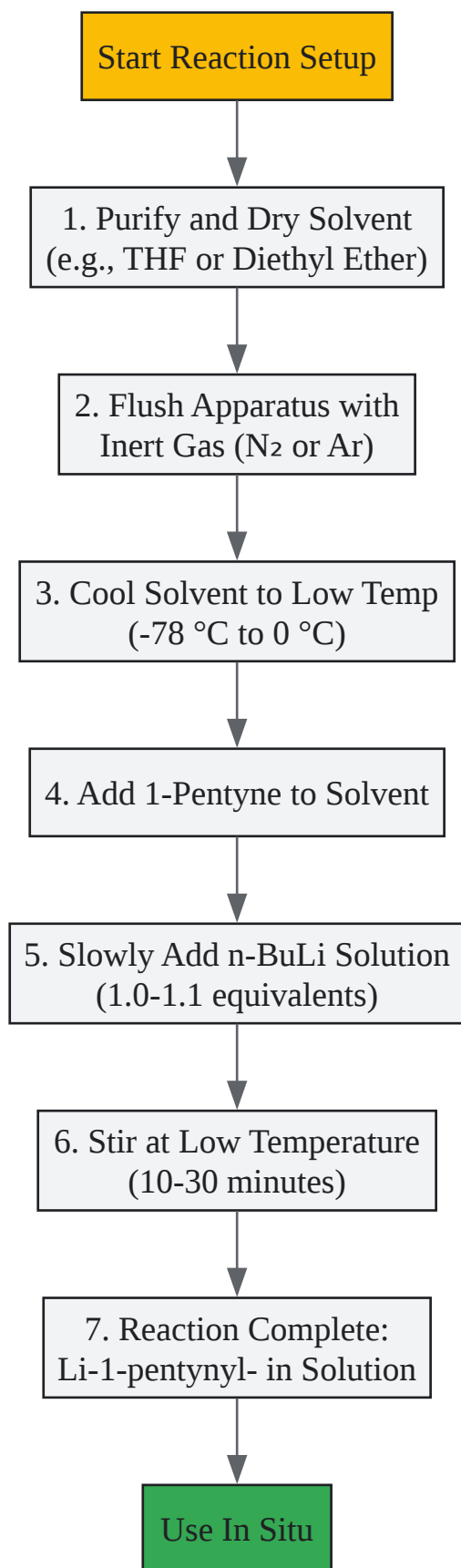
Property	Description
CAS Number	18643-50-0
Molecular Formula	C ₅ H ₇ Li
Molecular Weight	74.1 g/mol
IUPAC Name	lithium;pent-1-yne
Canonical SMILES	CCCC#[C-].[Li+]

Lithium 1-pentynyl- is an **organolithium compound** characterized by a terminal alkyne functional group [1]. These compounds are highly reactive and sensitive to air and moisture.

Standard Synthesis Protocol

Lithium 1-pentynyl- is not typically isolated as a solid for solubility testing. It is prepared **in situ** (in the reaction solvent) and used immediately. The most common and reliable method is the **transmetallation of 1-pentyne using n-butyllithium** [1].

The following diagram illustrates the standard workflow for preparing and using a solution of Lithium 1-pentynyl-, based on the established synthetic route.



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Standard workflow for the in-situ preparation of Lithium 1-pentynyl- via transmetallation.

Critical Experimental Details

- **Solvent Choice:** The reaction is carried out in rigorously anhydrous and oxygen-free aprotic solvents. **Tetrahydrofuran (THF)** and **Diethyl Ether** are the most common choices [1]. The solvent affects the reagent's aggregation state and reactivity.
- **Atmosphere:** The entire process must be conducted under an **inert atmosphere** (e.g., nitrogen or argon) to prevent decomposition [1].
- **Temperature Control:** The reaction is typically performed at low temperatures (**-78 °C to 0 °C**) to control the exothermic reaction and enhance stability [1].
- **Stability and Storage:** Solutions of Lithium 1-pentynyl- are highly reactive. They are **not recommended for long-term storage** and should be used immediately after preparation [1].

A Path Forward for Determination

To obtain the solubility data you require, consider these approaches:

- **Experimental Measurement:** The most direct method is to adapt the isothermal saturation technique used for other compounds [2]. This involves exposing the solid compound to different pure organic solvents at a controlled temperature, agitating until saturation, and analyzing the concentration in the supernatant.
- **Computational Estimation:** Advanced computational methods like **cluster-continuum models** can estimate solvation free energies in various solvents [3]. These hybrid models use quantum mechanics for specific solute-solvent interactions and continuum models for bulk solvent effects, though parameterization for specific organolithiums can be complex.

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References

1. Buy Lithium, 1-pentynyl- | 18643-50-0 [smolecule.com]
2. Equilibrium solubility, solvent effect, equation correlation, ... [sciencedirect.com]
3. Ambiguities in solvation free from cluster-continuum... energies [pubs.rsc.org]

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